

Essential Safety and Operational Guide for 3-Bromo-2-hydroxy-5-nitropyridine

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Compound of Interest

Compound Name: 3-Bromo-2-hydroxy-5-nitropyridine

Cat. No.: B090974

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-Bromo-2-hydroxy-5-nitropyridine**, including detailed operational and disposal plans. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Safety Precautions

3-Bromo-2-hydroxy-5-nitropyridine is a hazardous chemical that requires careful handling. Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound presents the following hazards^[1]:

- Acute Toxicity, Oral (Category 3): Toxic if swallowed^[1].
- Skin Irritation (Category 2): Causes skin irritation^[1].
- Serious Eye Damage (Category 1): Causes serious eye damage^[1].
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation^[1].

Due to these hazards, it is imperative to use appropriate personal protective equipment (PPE) and engineering controls.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is mandatory for all personnel handling **3-Bromo-2-hydroxy-5-nitropyridine**.

| Protection Type | Specific Recommendations | Rationale |
|-------------------------|--|--|
| Eye and Face Protection | Chemical safety goggles with a face shield. | Protects against splashes and airborne particles that can cause serious eye damage[1]. |
| Skin Protection | - Gloves: Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Nitrile gloves may be used for incidental contact but should be changed immediately upon contamination. - Lab Coat: A fully-buttoned lab coat, preferably chemical-resistant. | Prevents skin contact which can cause irritation[1]. Always inspect gloves for integrity before use. |
| Respiratory Protection | All handling of solid material or solutions should be conducted in a certified chemical fume hood. If a fume hood is not available or for large spills, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required. | Minimizes inhalation of dust or vapors which can cause respiratory irritation[1]. |
| Footwear | Closed-toe shoes. | Protects feet from potential spills. |

Quantitative Data

The following table summarizes key quantitative data for **3-Bromo-2-hydroxy-5-nitropyridine**.

| Property | Value | Source |
|-------------------|---|------------------|
| Molecular Formula | C ₅ H ₃ BrN ₂ O ₃ | PubChem[1] |
| Molecular Weight | 218.99 g/mol | PubChem[1] |
| Appearance | Solid | Sigma-Aldrich[2] |
| Melting Point | 246-250 °C | Sigma-Aldrich[2] |

Occupational Exposure Limits (OELs) have not been established for this compound. Therefore, exposure should be minimized to the lowest achievable level.

Operational Plan: Step-by-Step Handling Procedure

- **Verify Engineering Controls:** Ensure a certified chemical fume hood is operational. Confirm that an emergency eyewash station and safety shower are accessible and unobstructed.
- **Designate Handling Area:** Cordon off a specific area within the fume hood for the handling of **3-Bromo-2-hydroxy-5-nitropyridine** to contain potential spills.
- **Assemble Materials:** Gather all necessary equipment (spatulas, weigh boats, glassware, etc.) and reagents before starting work.
- **Put on all required PPE** as specified in the table above before entering the designated handling area.
- **Weighing and Transfer:** Conduct all weighing and transfers of the solid compound within the chemical fume hood to control dust and vapors.
- **Solution Preparation:** When dissolving the compound, add it slowly to the solvent to avoid splashing.
- **Reaction Monitoring:** Keep all reaction vessels containing this compound within the fume hood.
- **Decontamination:** Decontaminate all surfaces and equipment that have come into contact with the chemical using a suitable solvent (e.g., ethanol or acetone), followed by soap and

water.

- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use PPE in the designated hazardous waste stream. Wash reusable PPE according to established laboratory procedures.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.

Disposal Plan

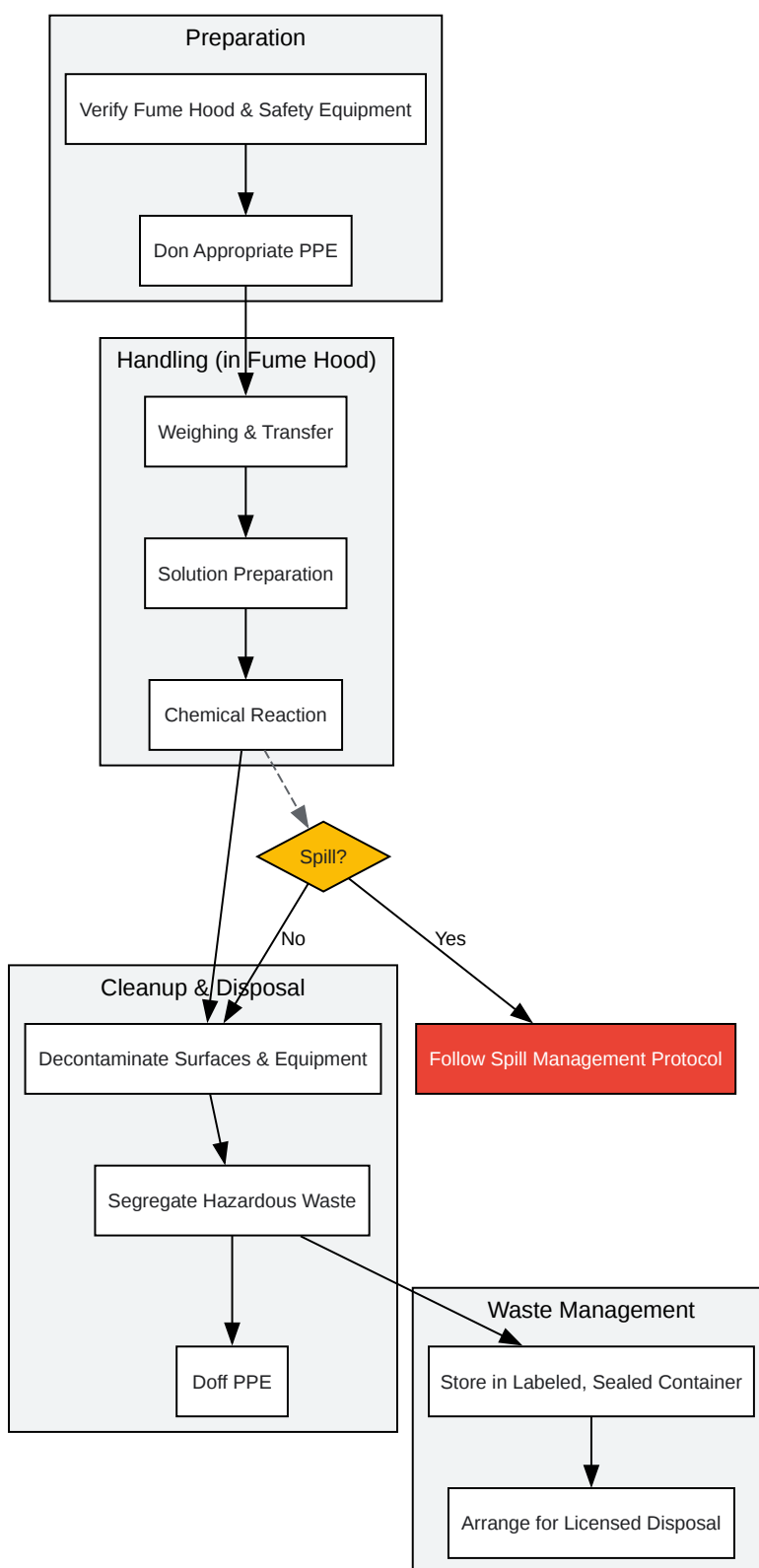
Proper disposal of **3-Bromo-2-hydroxy-5-nitropyridine** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Container: Collect all waste material, including unused compound, reaction byproducts, and any contaminated disposables (e.g., gloves, weigh boats, paper towels), in a clearly labeled, sealed, and chemically compatible hazardous waste container[3].
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "**3-Bromo-2-hydroxy-5-nitropyridine**," and a clear indication of its hazards (Toxic, Irritant)[3].
- Segregation: Do not mix this waste with other waste streams unless compatibility has been confirmed. Specifically, keep it separate from strong oxidizing agents, acids, and bases[4]. As a halogenated compound, it should be disposed of in the halogenated organic waste stream[5].
- Small Spills (within a fume hood):
 - Ensure proper PPE is worn.
 - Contain the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads)[3].
 - Carefully scoop the absorbed material into the designated hazardous waste container[3].
 - Clean the spill area with a suitable solvent and then wash with soap and water.

- Large Spills (or any spill outside a fume hood):
 - Evacuate the immediate area.
 - Alert others and contact the institution's Environmental Health and Safety (EHS) department or emergency response team immediately.
- Storage: Store the sealed hazardous waste container in a designated, well-ventilated, and secure satellite accumulation area away from incompatible materials.
- Professional Disposal: Arrange for the collection of the hazardous waste by a licensed hazardous waste disposal company or through your institution's EHS department[3]. All disposal must adhere to local, state, and federal regulations.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **3-Bromo-2-hydroxy-5-nitropyridine**.



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Caption: Workflow for the safe handling of **3-Bromo-2-hydroxy-5-nitropyridine**.

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